

Commercial Sourcing and Technical Guide for 4-Methyl-2-hexanol

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Compound of Interest

Compound Name: 4-Methyl-2-hexanol

Cat. No.: B3369324

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers for **4-Methyl-2-hexanol** (CAS No. 2313-61-3), a chiral secondary alcohol with applications in organic synthesis and as a solvent. This guide is intended for researchers, scientists, and drug development professionals, offering a comparative analysis of supplier specifications, alongside generalized experimental protocols and logical workflows to aid in sourcing and utilization.

Physicochemical Properties

4-Methyl-2-hexanol is a branched-chain alcohol with the following key properties:

Property	Value
CAS Number	2313-61-3
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
Boiling Point	~148 °C
Density	~0.817 g/cm ³
Chirality	Contains two stereocenters

Commercial Supplier Analysis

A critical aspect of research and development is the reliable sourcing of chemical reagents. The following table summarizes the offerings for **4-Methyl-2-hexanol** from various commercial suppliers. It is important to note that pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Purity	Available Quantities	Price (USD)	Notes
BOC Sciences	Inquire	Inquire	Inquire	Used in organic synthesis and as a solvent in the production of fragrances and flavorings. [1]
Benchchem	Inquire	Inquire	Inquire	For research use only. Not for human or veterinary use. [2]
ChemicalBook	Inquire	Inquire	Inquire	Lists multiple suppliers on its platform.
Chemsrc	Inquire	Inquire	Inquire	Aggregates information from various suppliers. [3]

Note: "Inquire" indicates that the supplier requires a direct request for this information, which is common for specialty chemicals.

Logical Workflow for Supplier Selection

The selection of a suitable chemical supplier is a multi-faceted process that involves more than just price comparison. The following diagram illustrates a logical workflow for researchers to

follow when sourcing **4-Methyl-2-hexanol**.



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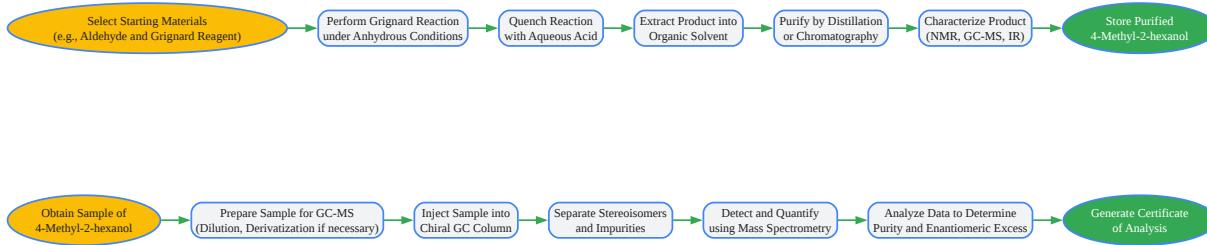
A logical workflow for selecting a commercial supplier of **4-Methyl-2-hexanol**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-Methyl-2-hexanol** are often proprietary. However, based on general principles of organic chemistry and analytical techniques for chiral alcohols, the following generalized workflows are provided.

Generalized Synthesis Workflow

The synthesis of **4-Methyl-2-hexanol** can be achieved through various established organic chemistry reactions, such as the Grignard reaction.[2]



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